

An In-Depth Technical Guide to N-Benzylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzylbenzenesulfonamide*

Cat. No.: *B181559*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Benzylbenzenesulfonamide**, including its chemical identity, physicochemical properties, synthesis protocols, and an exploration of the biological activities characteristic of the benzenesulfonamide class of compounds.

Chemical Identity and Properties

IUPAC Name: **N-Benzylbenzenesulfonamide**

CAS Number: 837-18-3[1]

This section summarizes the key physicochemical and spectral properties of **N-Benzylbenzenesulfonamide**. While experimental data for some properties are limited, predicted values from computational models are included to provide a more complete profile.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₃ NO ₂ S	[1]
Molecular Weight	247.31 g/mol	[1]
Melting Point	85-86 °C	[1]
Boiling Point (Predicted)	409.5 ± 38.0 °C	[1]
Appearance	White to off-white granular crystalline powder	[2]
Solubility	Insoluble in water; Soluble in ethanol, ether, and alkali	[2]
¹ H NMR	Spectral data available	[3]
¹³ C NMR	Spectral data available	[3]
¹⁵ N NMR	Spectral data available	
FTIR	Spectral data available	
Mass Spectrometry (GC-MS)	Spectral data available	[3]

Synthesis of N-Benzylbenzenesulfonamide

The synthesis of **N-Benzylbenzenesulfonamide** and its derivatives is well-documented in the scientific literature. The primary methods involve the reaction of a benzenesulfonyl chloride with benzylamine or the N-alkylation of a primary benzenesulfonamide.

Experimental Protocol: Synthesis via Reaction of Benzenesulfonyl Chloride with Benzylamine

This protocol describes a common method for the synthesis of **N-Benzylbenzenesulfonamide**.

Materials:

- Benzenesulfonyl chloride

- Benzylamine
- Pyridine (or another suitable base)
- Acetone (or another suitable solvent)
- Hydrochloric acid (for workup)
- Ethyl acetate (for extraction)
- Brine
- Anhydrous sodium sulfate

Procedure:

- To a stirred solution of benzylamine in a mixture of acetone and pyridine, add benzenesulfonyl chloride dropwise.
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with the addition of water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with hydrochloric acid and then with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

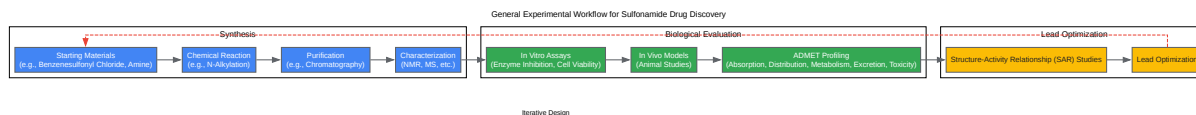
Biological Activity of Benzenesulfonamide Derivatives

While specific quantitative biological activity data for **N-Benzylbenzenesulfonamide** is not extensively available in the public domain, the benzenesulfonamide scaffold is a well-established pharmacophore with a broad range of biological activities. The following table summarizes the activities of various benzenesulfonamide derivatives to provide context for the potential therapeutic applications of this class of compounds.

Compound Class	Biological Activity	Target/Mechanism	Representative Data
Substituted Benzenesulfonamides	Anticancer	Carbonic Anhydrase IX (CA IX) Inhibition	K _i values in the nanomolar range for some derivatives
Dibenzenesulfonamides	Anticancer	Induction of apoptosis and autophagy	Cytotoxicity against various cancer cell lines (HCC1937, MCF7, HeLa, A549)
N-phenylsulfonamide Derivatives	Enzyme Inhibition	Inhibition of Carbonic Anhydrases (CA I, CA II) and Cholinesterases (AChE, BChE)	K _i values in the nanomolar range for potent inhibitors
Carbohydrate-based Sulfonamides	Antitumor	Inhibition of tumor-associated hCA IX	IC ₅₀ value of 7 nM for a highly effective derivative

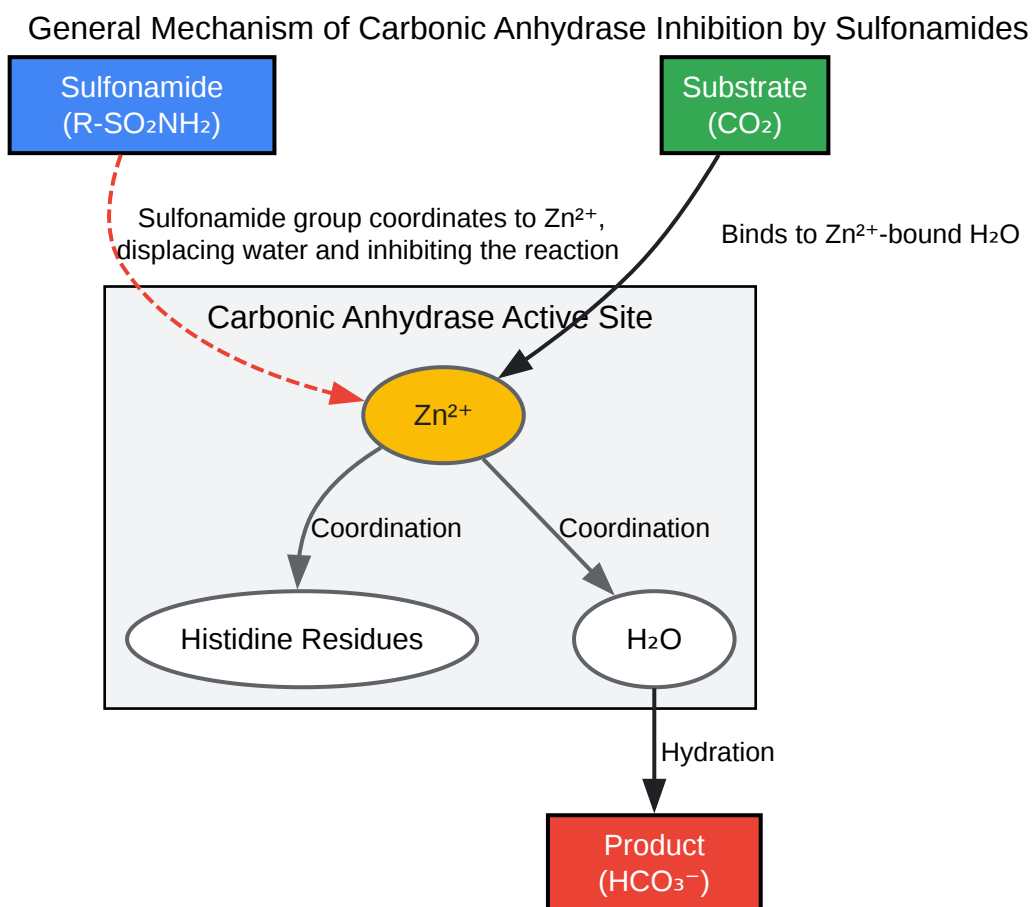
Signaling Pathways and Experimental Workflows

To provide a clearer understanding of the experimental processes and potential mechanisms of action for sulfonamides, the following diagrams have been generated.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for sulfonamide drug discovery.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-BENZYL BENZENESULFONAMIDE CAS#: 837-18-3 [m.chemicalbook.com]
- 2. Benzenesulfonamide | 98-10-2 [chemicalbook.com]
- 3. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-Benzylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181559#iupac-name-and-cas-number-for-n-benzylbenzenesulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

